

Protocol for N-methylation of 4-Hydroxycyclohexane-1-carboxamide

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Compound of Interest

Compound Name: 4-Hydroxycyclohexane-1-carboxamide

CAS No.: 19556-97-9

Cat. No.: B2976100

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Precision N-Methylation of 4-Hydroxycyclohexane-1-carboxamide

Application Note & Protocol

Executive Summary

Objective: To achieve selective N-methylation of **4-hydroxycyclohexane-1-carboxamide** while preserving the 4-hydroxyl group and maintaining stereochemical integrity.

The Challenge: This substrate presents a classic chemoselectivity conflict. The molecule contains two nucleophilic sites: the hydroxyl group (-OH) at C4 and the primary amide (-CONH₂) at C1.

- **Acidity & Nucleophilicity:** While the amide N-H (pK_a ~23-25 in DMSO) is theoretically more acidic than the secondary alcohol (pK_a ~29 in DMSO), the resulting alkoxide (if formed via

equilibrium or excess base) is a significantly harder and more reactive nucleophile than the resonance-stabilized amidate anion.

- Regioselectivity (N vs. O): Direct alkylation of amides often suffers from O-alkylation at the carbonyl oxygen, leading to imidate esters rather than the desired N-methyl amide.

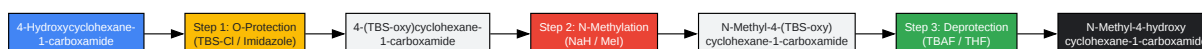
The Solution: A "Direct Alkylation" approach using strong base (NaH) and methyl iodide (MeI) on the unprotected substrate will inevitably yield a mixture of O-methyl ether, N-methyl amide, and O-imidate products. Therefore, this protocol utilizes a Protection-Activation-Deprotection strategy as the "Gold Standard" for pharmaceutical-grade purity.

Chemo-Structural Analysis & Strategy

pKa and Reactivity Profile

- Site A (C4-Hydroxyl): High pKa (~29 DMSO), but high nucleophilicity upon deprotonation. Prone to irreversible ether formation with MeI.
- Site B (C1-Amide): Lower pKa (~23.5 DMSO). The amidate anion is ambident; it can react at the Nitrogen (desired) or the Oxygen (undesired imidate).
- Stereochemistry: The cyclohexane ring is rigid. Conditions must be neutral or basic enough to prevent acid-catalyzed epimerization, although the C1 center is relatively stable.

Strategic Pathway (DOT Visualization)



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Caption: Figure 1. Three-stage synthetic pathway ensuring chemoselectivity for N-methylation over O-alkylation.

Detailed Experimental Protocol

Phase 1: Hydroxyl Protection (Silylation)

Rationale: We mask the C4-hydroxyl with a tert-butyldimethylsilyl (TBS) group. TBS is chosen for its stability against the strong bases (NaH) used in the next step, unlike acetate or trifluoroacetate groups which are labile to base hydrolysis.

Reagents:

- Substrate (1.0 eq)
- tert-Butyldimethylsilyl chloride (TBSCl) (1.2 eq)
- Imidazole (2.5 eq)
- DMF (Anhydrous, 0.5 M concentration)

Procedure:

- Dissolve **4-hydroxycyclohexane-1-carboxamide** in anhydrous DMF under Nitrogen atmosphere.
- Add Imidazole in one portion.
- Cool the solution to 0 °C in an ice bath.
- Add TBSCl portion-wise over 10 minutes.
- Allow to warm to Room Temperature (RT) and stir for 12 hours.
- Workup: Dilute with EtOAc, wash with water (3x) and brine (1x) to remove DMF. Dry over Na₂SO₄ and concentrate.
- Validation: Check ¹H NMR for disappearance of OH signal and appearance of TBS doublet (~0.9 ppm, ~0.1 ppm).

Phase 2: N-Methylation (The Critical Step)

Rationale: With the alcohol protected, we use Sodium Hydride (NaH) to deprotonate the amide. Methyl Iodide (MeI) is the electrophile.

- Control: To prevent di-methylation (formation of -CONMe₂), we strictly control stoichiometry and temperature.
- Solvent: THF is preferred over DMF here to reduce the rate of O-alkylation (imidate formation), as polar aprotic solvents like DMF maximize the separation of the ion pair, making the oxygen more nucleophilic.

Reagents:

- TBS-Protected Intermediate (1.0 eq)
- Sodium Hydride (60% dispersion in oil) (1.1 eq)
- Methyl Iodide (MeI) (1.05 eq)
- THF (Anhydrous) or DMF/THF mixture (1:1)

Procedure:

- Dissolve the TBS-protected intermediate in anhydrous THF (0.2 M) under Nitrogen.
- Cool to 0 °C.
- Add NaH carefully. Evolution of H₂ gas will occur. Stir for 30 minutes at 0 °C to ensure complete deprotonation (formation of the sodium amidate).
- Add Methyl Iodide (MeI) dropwise via syringe.
 - Note: Do not dump MeI in bulk. Localized high concentration promotes di-methylation.
- Stir at 0 °C for 1 hour, then allow to warm to RT slowly. Monitor by TLC or LC-MS every 30 minutes.
 - Stop Condition: Stop when starting material is <5%. Prolonged stirring increases di-methylation risk.
- Quench: Add saturated aqueous NH₄Cl carefully at 0 °C.

- Workup: Extract with EtOAc. Wash organic layer with sodium thiosulfate (to remove iodine traces) and brine. Dry and concentrate.
- Purification: Flash chromatography is usually required to separate Mono-methyl (Major) from Di-methyl (Minor) and Imidate (Trace).

Phase 3: Deprotection

Rationale: Removal of the silyl group to restore the hydroxyl functionality.

Reagents:

- N-Methylated Intermediate[1][2][3][4]
- TBAF (Tetra-n-butylammonium fluoride) (1.0 M in THF) (1.2 eq)

Procedure:

- Dissolve intermediate in THF.
- Add TBAF solution at 0 °C.
- Stir at RT for 2 hours.
- Workup: Quench with water. Extract with EtOAc (or DCM/IPA if the product is very polar).
- Final Purification: Recrystallization or Column Chromatography.

Data Summary & QC Parameters

Stoichiometry Table

Reagent	Role	Equivalents	Critical Note
TBS-Protected Amide	Substrate	1.0	Dry thoroughly before use.
NaH (60%)	Base	1.1	Excess leads to di-methylation.
Mel	Electrophile	1.05	Limiting reagent to prevent over-alkylation.
THF	Solvent	0.2 M	Anhydrous is non-negotiable.

Analytical Validation (Expected Signals)

To confirm the success of the protocol, look for these diagnostic signals in ^1H NMR (DMSO- d_6 or CDCl_3):

- N-Methyl Group: A doublet (due to coupling with NH) around 2.6 – 2.8 ppm (Hz).
 - Differentiation: If it is a singlet, you likely have the Di-methyl product ($-\text{CONMe}_2$) or the Imide ($-\text{C}(\text{OMe})=\text{NH}$).
- Amide Proton: A broad quartet signal around 7.5 – 8.0 ppm.
- Hydroxyl Proton: A doublet around 4.5 ppm (after deprotection).

Troubleshooting & Optimization

Issue: Over-methylation (Formation of $-\text{CONMe}_2$)

- Cause: Too much Mel or NaH; reaction temperature too high.
- Fix: Lower temperature to $-10\text{ }^\circ\text{C}$ during addition. Use exactly 1.0 eq of Mel. Consider using LiHMDS instead of NaH as the counter-ion (Li^+) favors N-alkylation and tighter binding, potentially reducing reaction rate but increasing selectivity.

Issue: O-Alkylation (Imidate Formation)

- Cause: "Hard" anion character.
- Fix: Switch solvent to Toluene and use Cesium Carbonate (Cs_2CO_3) at elevated temperatures (80°C) instead of NaH/THF. Recent literature suggests Cs_2CO_3 promotes mono-N-alkylation via a specific surface coordination mechanism [1].

Issue: Product is Water Soluble

- Cause: The 4-hydroxy-N-methyl amide is polar.
- Fix: During workup, do not use simple water/EtOAc partition. Saturate the aqueous layer with NaCl (salting out) and use DCM:Isopropanol (3:1) for extraction.

References

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